

Proper Disposal Procedures for 3-(4-Fluorophenyl)pyridine

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Compound of Interest

Compound Name: 3-(4-Fluorophenyl)pyridine

Cat. No.: B1316129

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Disclaimer: As a specific Safety Data Sheet (SDS) for **3-(4-Fluorophenyl)pyridine** is not readily available, the following disposal procedures are based on the properties and hazards of the closely related compound, 3-Fluoropyridine (CAS 372-47-4). It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific disposal regulations and guidance.

The proper disposal of **3-(4-Fluorophenyl)pyridine** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This compound is presumed to be a flammable liquid and an irritant, necessitating careful handling and disposal in accordance with hazardous waste regulations.

I. Personal Protective Equipment (PPE) and Safety Measures

Before handling **3-(4-Fluorophenyl)pyridine** for disposal, ensure that the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A flame-retardant lab coat.

- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

II. Spill Management

In the event of a spill, follow these procedures:

- **Evacuate and Ventilate:** Immediately evacuate the area and ensure adequate ventilation. Remove all sources of ignition.
- **Containment:** For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite, sand, or earth. Do not use combustible materials like paper towels.
- **Collection:** Carefully collect the absorbed material and contaminated soil into a sealable, properly labeled hazardous waste container. Use non-sparking tools for collection.^[1]
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials should also be disposed of as hazardous waste.

III. Waste Collection and Storage

Waste **3-(4-Fluorophenyl)pyridine** and any contaminated materials must be collected and stored safely pending disposal:

- **Container:** Use a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with flammable organic liquids.
- **Labeling:** The waste container must be labeled with "Hazardous Waste," the full chemical name "**3-(4-Fluorophenyl)pyridine**," and the associated hazards (e.g., Flammable Liquid, Irritant).
- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.^[1] The storage area should be designated for flammable liquids and be equipped with appropriate fire suppression systems.

IV. Disposal Procedure

Under no circumstances should **3-(4-Fluorophenyl)pyridine** be disposed of down the drain or in regular trash.

- **Contact EHS:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- **Documentation:** Complete all required hazardous waste manifests and documentation as per your institution's and local regulations.
- **Professional Disposal:** The waste will be transported to an approved hazardous waste treatment, storage, and disposal facility (TSDF) for incineration or other appropriate treatment methods.

Quantitative Data Summary

The following table summarizes the key quantitative data for the representative compound, 3-Fluoropyridine.

Property	Value
CAS Number	372-47-4
Molecular Formula	C ₅ H ₄ FN
Molecular Weight	97.09 g/mol [2]
Boiling Point	107-108 °C (lit.)
Flash Point	13 °C (55.4 °F) - closed cup[1]
Density	1.13 g/mL at 25 °C (lit.)

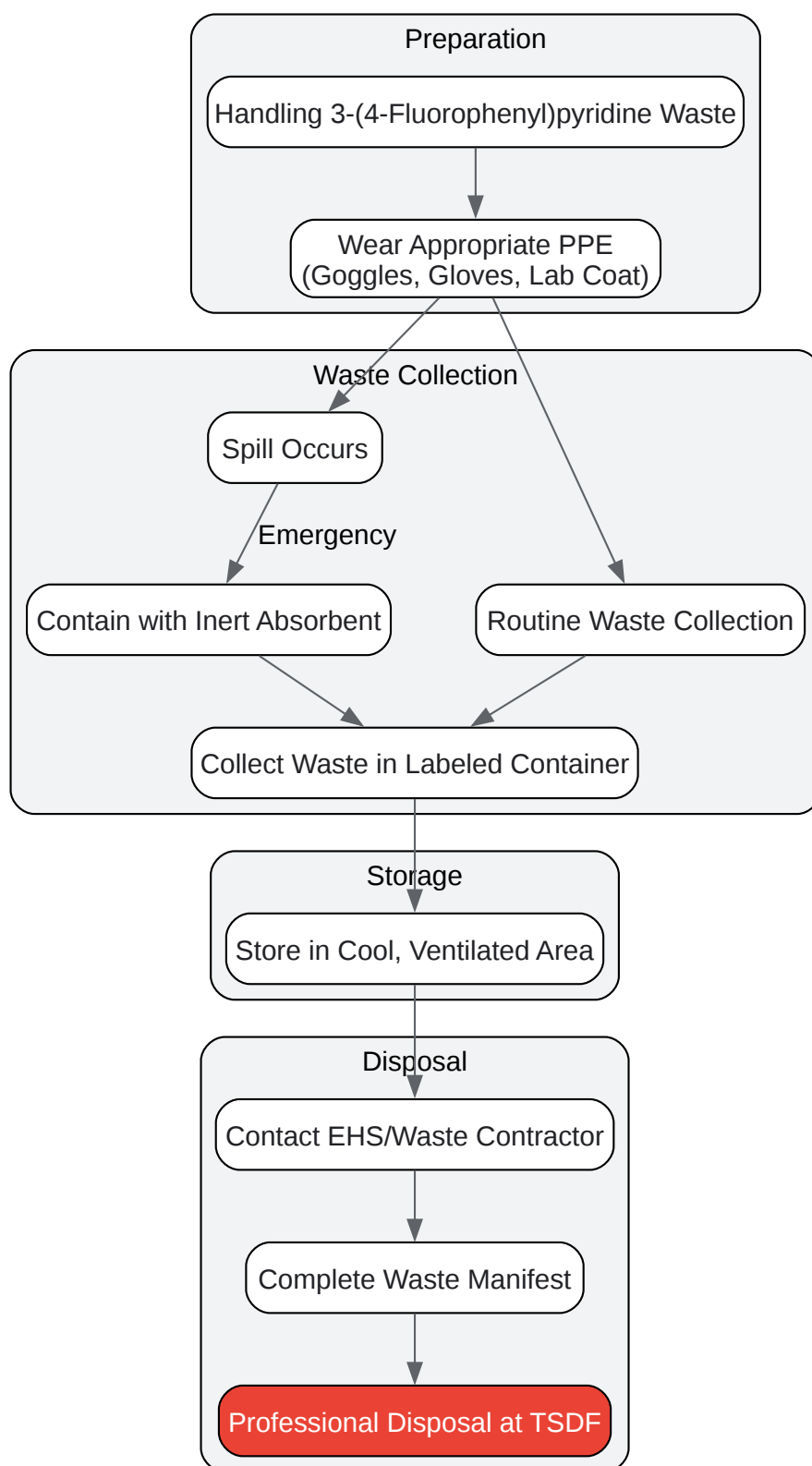
Experimental Protocols

The disposal procedures outlined above are based on standard laboratory safety protocols for handling flammable and irritant organic compounds. Specific experimental protocols involving

3-(4-Fluorophenyl)pyridine should include a detailed risk assessment and a waste disposal plan that is reviewed and approved by the relevant safety committees.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-(4-Fluorophenyl)pyridine**.



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Caption: Disposal workflow for **3-(4-Fluorophenyl)pyridine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 3-Fluoropyridine | C₅H₄FN | CID 67794 - PubChem [pubchem.ncbi.nlm.nih.gov]
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